

An In-depth Technical Guide to AM103: A Selective FLAP Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AM103
CAS No.: 1147872-22-7
Cat. No.: B560630

[Get Quote](#)

Introduction

AM103 is a novel, potent, and selective small-molecule inhibitor of the 5-lipoxygenase-activating protein (FLAP).^{[1][2]} Developed initially by Amira Pharmaceuticals and later Bristol Myers Squibb, it was investigated for the treatment of respiratory diseases such as asthma due to its role in modulating the leukotriene pathway.^{[1][3][4]} Leukotrienes (LTs) are potent pro-inflammatory lipid mediators derived from arachidonic acid, and their synthesis is a key target in inflammatory conditions.^{[1][4]} **AM103** intervenes at an early stage of this pathway by binding to FLAP, thereby preventing the synthesis of a broad spectrum of leukotrienes.^[4] Although its development was discontinued after reaching Phase 2 clinical trials, its pharmacological profile and mechanism of action remain of significant interest to researchers in inflammation and drug development.^[3]

Chemical Structure and Identifiers

AM103 is chemically identified as 3-[3-tert-butylsulfanyl-1-[[4-(6-methoxypyridin-3-yl)phenyl]methyl]-5-(pyridin-2-ylmethoxy)indol-2-yl]-2,2-dimethylpropanoic acid.^[5] Its structure is characterized by a central indole core with several complex substitutions.

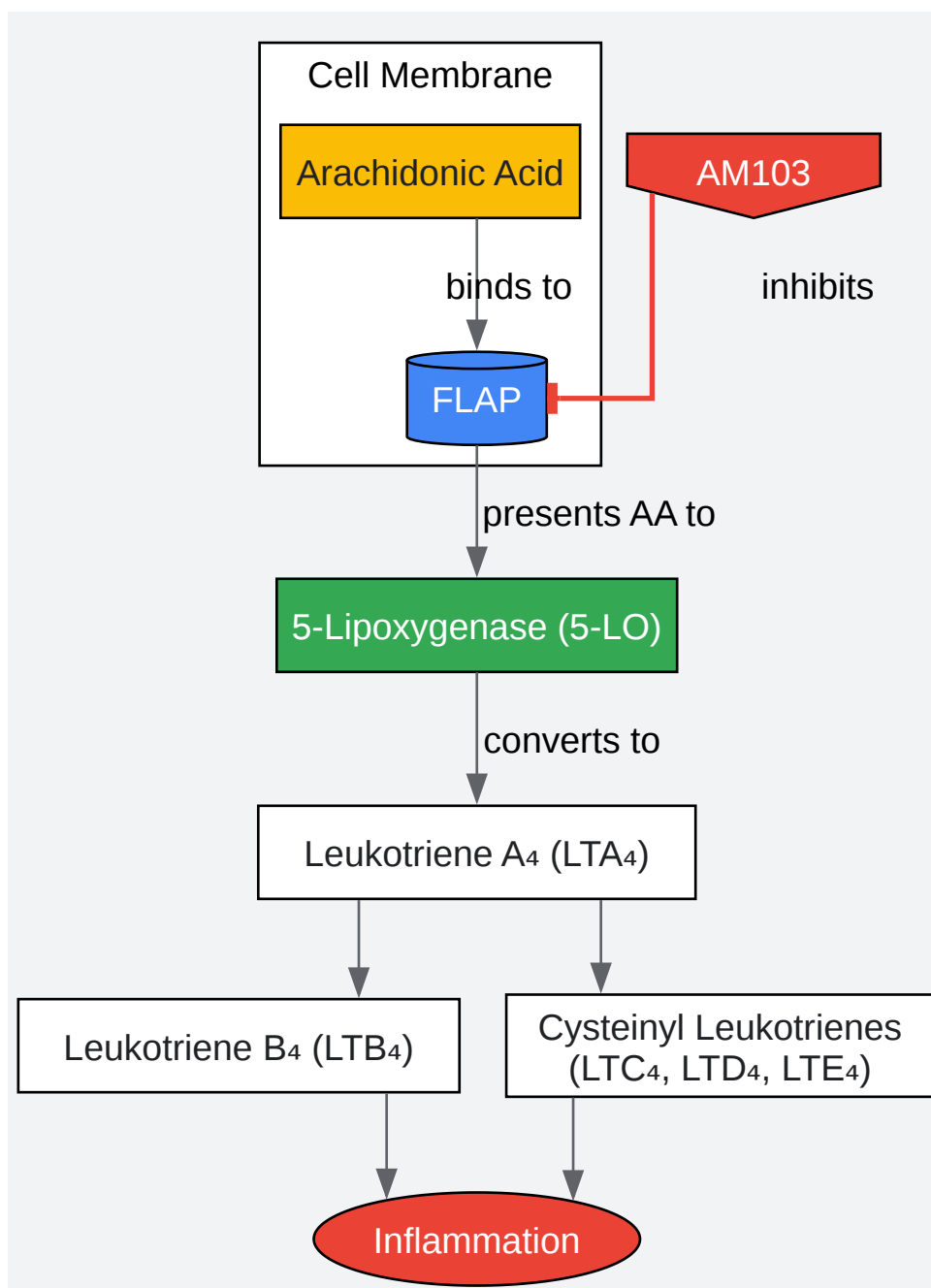
Identifier	Value
IUPAC Name	3-[3-tert-butylsulfanyl-1-[[4-(6-methoxypyridin-3-yl)phenyl]methyl]-5-(pyridin-2-ylmethoxy)indol-2-yl]-2,2-dimethylpropanoic acid[5]
CAS Number	1147872-22-7 (Sodium Salt)[3][6]
Molecular Formula	C ₃₆ H ₃₉ N ₃ O ₄ S (Free Acid)[5][7][8]
Molecular Weight	609.78 g/mol (Free Acid)[8]
InChIKey	DGCSBHYGDCRAOB-UHFFFAOYSA-N[5]
SMILES	CC(C) (C)SC1=C(N(C2=C1C=C(C=C2)OCC3=CC=CC =N3)CC4=CC=C(C=C4)C5=CN=C(C=C5)OC)C C(C)(C)C(=O)O[5]

Pharmacological Properties and Mechanism of Action

AM103's primary mechanism of action is the inhibition of FLAP, a crucial membrane protein that facilitates the transfer of arachidonic acid to the enzyme 5-lipoxygenase (5-LO).[1][2] This interaction is the rate-limiting step in the biosynthesis of leukotrienes. By inhibiting FLAP, **AM103** effectively blocks the production of LTA₄ and subsequent pro-inflammatory mediators like LTB₄ and cysteinyl leukotrienes (CysLTs).[1]

Signaling Pathway Inhibition

The diagram below illustrates the leukotriene synthesis pathway and the specific point of intervention by **AM103**.



[Click to download full resolution via product page](#)

Caption: Mechanism of Action of **AM103** in the Leukotriene Pathway.

Quantitative Pharmacological Data

AM103 has demonstrated high potency and selectivity across various in vitro and in vivo models.

Parameter	Species/System	Value
FLAP Inhibition (IC ₅₀)	In Vitro	4.2 nM[6][9][10]
LTB ₄ Inhibition (IC ₅₀)	Human Whole Blood	350 nM[6][10]
Rat Whole Blood	113 nM[6][10]	
Mouse Whole Blood	117 nM[6][10]	
LTB ₄ Inhibition (EC ₅₀)	Rat Ex Vivo Whole Blood	~60 nM[1]
Rat Plasma (In Vivo)	~330 nM[1][9][10]	0.8 mg/kg[1][6][10]
LTB ₄ Inhibition (ED ₅₀)	Rat Lung (In Vivo)	
CysLT Inhibition (ED ₅₀)	Rat Lung (In Vivo)	

Pharmacokinetics and Safety Profile

Pharmacokinetic studies in dogs revealed favorable properties for an orally administered drug.

PK Parameter	Value (in dogs)
Bioavailability	64%[6][10]
Clearance	2.9 mL/min/kg[6][10]
Volume of Distribution	0.41 L/kg[6][10]
IV Half-life	5.2 h[6][10]

AM103 exhibits a high degree of selectivity, with a favorable safety profile against common cytochrome P450 isoforms.[6][9][10]

CYP Isoform	IC ₅₀
CYP2D6	>30 µM[6][10]
CYP3A4, 2C9, 2C19, 1A2	>50 µM[6][10]

Experimental Protocols

Detailed experimental procedures are crucial for the replication and validation of scientific findings. Below are summaries of key methodologies used in the characterization of **AM103**.

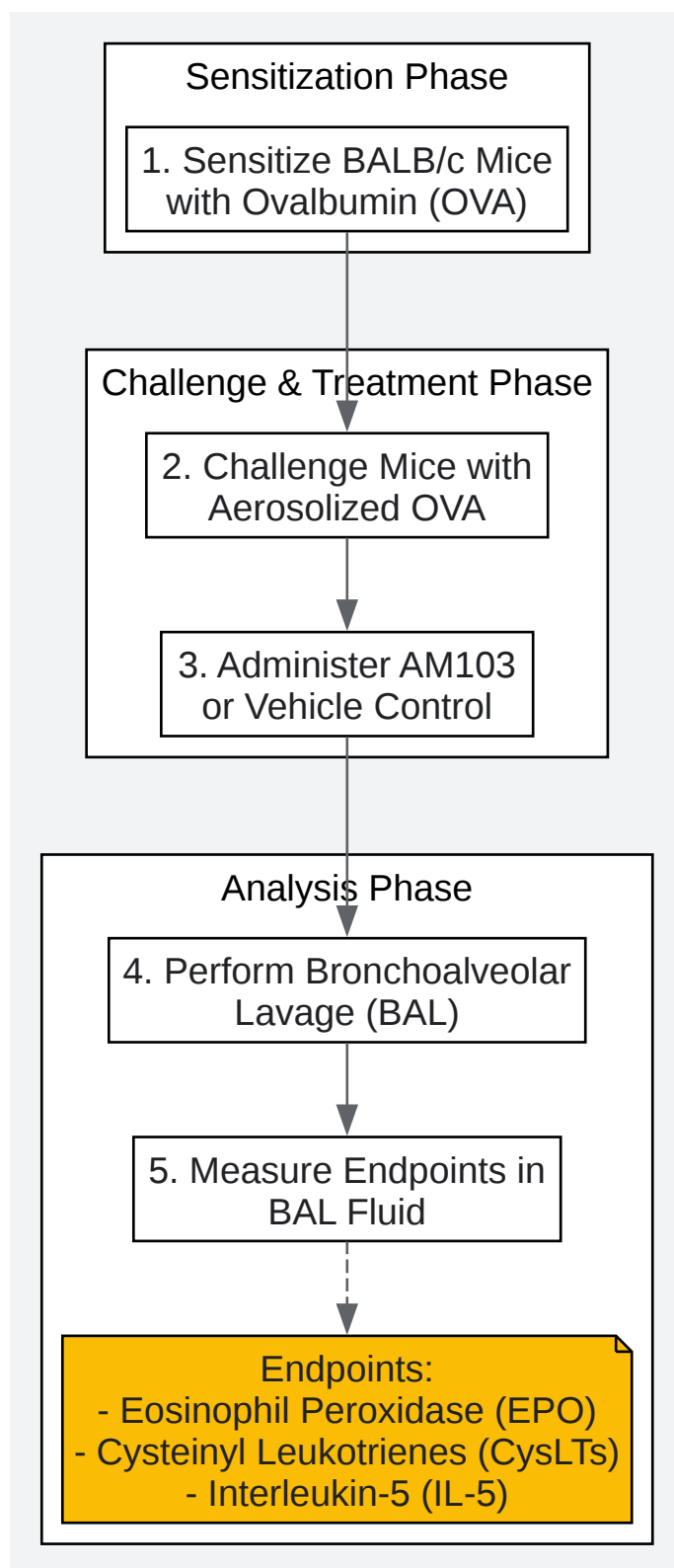
FLAP Inhibition Assay (Membrane Preparation)

This protocol outlines the preparation of cell membranes containing FLAP for use in binding or activity assays.

- **Cell Collection:** Human polymorphonuclear cell pellets (approximately 1.8×10^9 cells) are procured.[\[10\]](#)
- **Resuspension and Lysis:** The cell pellets are resuspended and then lysed to release intracellular components.[\[10\]](#)
- **Centrifugation:** The lysate undergoes high-speed centrifugation at $75,000 \times g$ to pellet the cell membranes.[\[10\]](#)
- **Membrane Resuspension:** The pelleted membranes are resuspended in a Tris buffer solution (50 mM Tris HCl, pH 7.4, 1 mM EDTA, 1 mM DTT, and 30% glycerol).[\[10\]](#)
- **Protein Concentration:** The final suspension is adjusted to a protein concentration of approximately 4 mg/mL, ready for use in subsequent assays.[\[10\]](#)

Chronic Lung Inflammation In Vivo Model

This model is used to assess the efficacy of anti-inflammatory compounds in a chronic asthma-like condition.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pharmacological characterization of 3-[3-tert-butylsulfanyl-1-[4-(6-methoxy-pyridin-3-yl)-benzyl]-5-(pyridin-2-ylmethoxy)-1H-indol-2-yl]-2,2-dimethyl-propionic acid (AM103), a novel selective 5-lipoxygenase-activating protein inhibitor that reduces acute and chronic inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. AM-103 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 4. AM103 Experimental Treatment for Respiratory Diseases - Clinical Trials Arena [clinicaltrialsarena.com]
- 5. AM-103 free acid | C₃₆H₃₉N₃O₄S | CID 16224456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. molnova.com [molnova.com]
- 7. PubChemLite - Am103 (C₃₆H₃₉N₃O₄S) [pubchemlite.lcsb.uni.lu]
- 8. AM-103 Free Acid - TargetMol Chemicals Inc [bioscience.co.uk]
- 9. medchemexpress.com [medchemexpress.com]
- 10. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to AM103: A Selective FLAP Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b560630/docs#an-in-depth-technical-guide-to-am103-a-selective-flap-inhibitor>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)